

Application Note: HPLC Analysis of 3,5-Diacetamido-2,6-diiodobenzoic Acid

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Compound of Interest

Compound Name: 3,5-Diacetamido-2,6-diiodobenzoic acid

Cat. No.: B109223

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the quantitative analysis of **3,5-Diacetamido-2,6-diiodobenzoic acid** using High-Performance Liquid Chromatography (HPLC). The described method is applicable for purity assessment and quantification in bulk drug substances and pharmaceutical formulations.

Introduction

3,5-Diacetamido-2,6-diiodobenzoic acid is an iodinated aromatic compound. As with related iodinated contrast agents, robust analytical methods are crucial for ensuring product quality and safety.[1] High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used technique for the analysis of such compounds due to its specificity, sensitivity, and accuracy.[1] This application note details a reversed-phase HPLC method for the determination of **3,5-Diacetamido-2,6-diiodobenzoic acid**, providing a comprehensive guide for researchers and professionals in drug development.

Experimental Protocol

A reversed-phase HPLC method was developed for the analysis of **3,5-Diacetamido-2,6-diiodobenzoic acid**. The method utilizes a C18 column and a mobile phase consisting of a mixture of an aqueous buffer and an organic solvent.[2][3]

Instrumentation and Chromatographic Conditions:

Parameter	Specification
HPLC System	Agilent 1290 Infinity II LC or equivalent
Detector	UV-Vis Diode Array Detector (DAD)
Column	C18, 4.6 x 250 mm, 5 µm particle size
Mobile Phase A	0.1% Phosphoric acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-10 min, 30-70% B; 10-15 min, 70% B; 15-16 min, 70-30% B; 16-20 min, 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	240 nm

Reagents and Standards:

- **3,5-Diacetamido-2,6-diiodobenzoic acid** reference standard
- Acetonitrile (HPLC grade)
- Phosphoric acid (analytical grade)
- Water (HPLC grade)

Standard Solution Preparation:

Accurately weigh about 25 mg of **3,5-Diacetamido-2,6-diiodobenzoic acid** reference standard into a 50 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of acetonitrile and water to obtain a solution having a nominal concentration of 0.5 mg/mL.

Sample Solution Preparation:

Accurately weigh a quantity of the sample equivalent to 25 mg of **3,5-Diacetamido-2,6-diiodobenzoic acid** and transfer to a 50 mL volumetric flask. Add approximately 25 mL of a 50:50 mixture of acetonitrile and water and sonicate for 10 minutes. Dilute to volume with the same solvent and mix well. Filter the solution through a 0.45 μ m syringe filter before injection.

Method Validation Summary

The developed HPLC method should be validated according to ICH guidelines. The following is a summary of typical validation parameters.

Validation Parameter	Typical Acceptance Criteria
Linearity (R^2)	≥ 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	$\leq 2.0\%$
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantitation (LOQ)	Signal-to-Noise ratio of 10:1
Specificity	No interference from blank and placebo at the retention time of the analyte

Data Presentation

System Suitability:

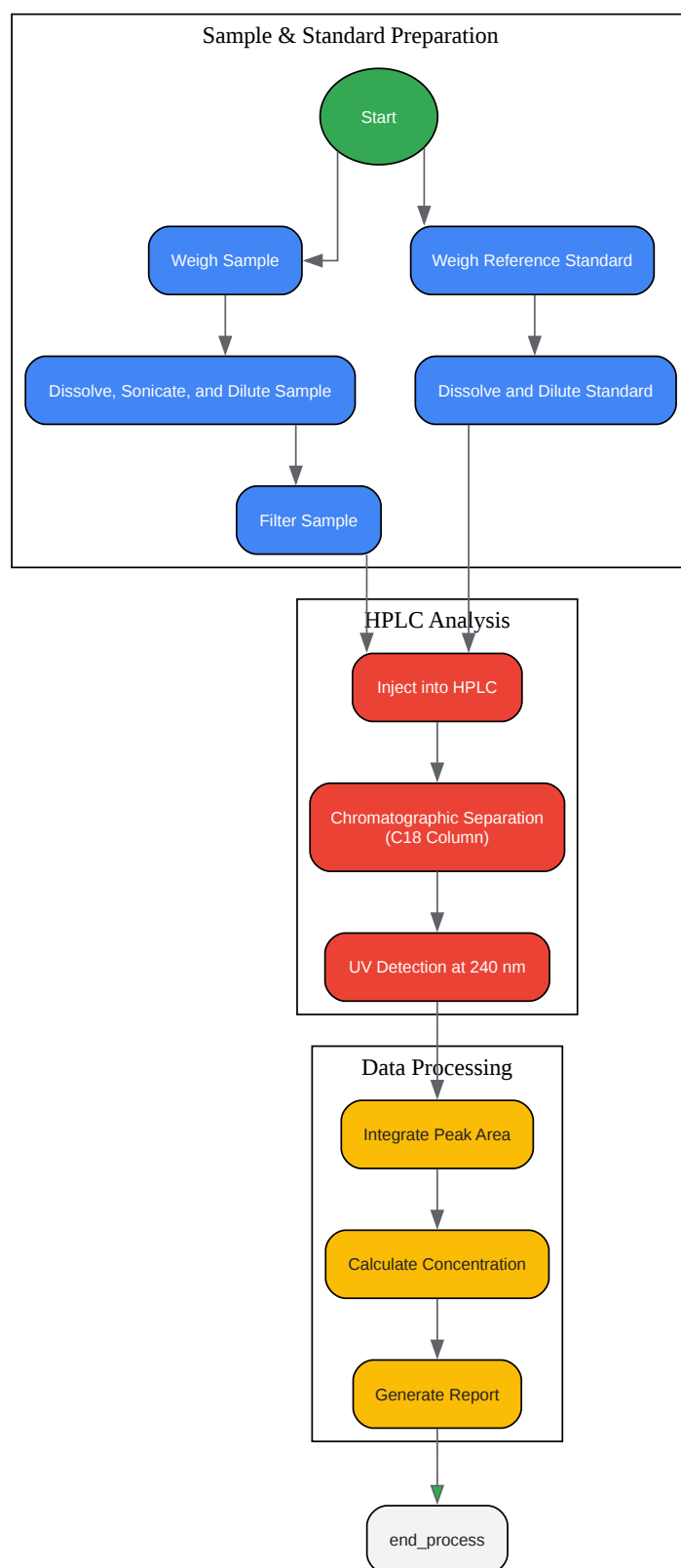
Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
% RSD of Peak Area (n=6)	$\leq 2.0\%$

Linearity Data:

Concentration (µg/mL)	Peak Area (arbitrary units)
50	Data to be generated
100	Data to be generated
250	Data to be generated
500	Data to be generated
750	Data to be generated

Visualizations

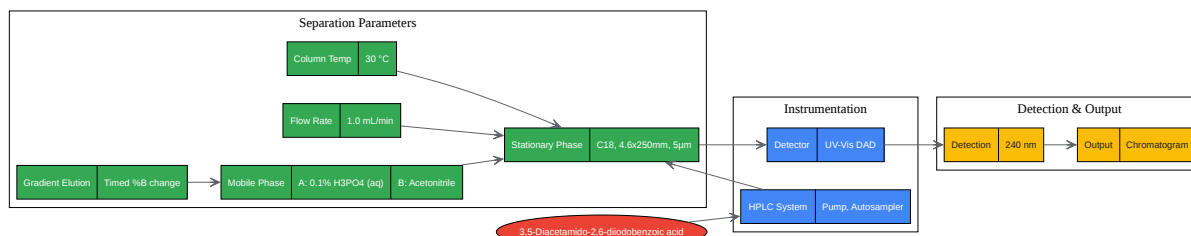
Experimental Workflow:



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Caption: Workflow for the HPLC analysis of **3,5-Diacetamido-2,6-diiodobenzoic acid**.

Logical Relationship of HPLC Method Parameters:



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Caption: Interrelationship of parameters in the HPLC method.

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References

- 1. veeprho.com [veeprho.com]
- 2. academic.oup.com [academic.oup.com]
- 3. academic.oup.com [academic.oup.com]
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